

Application Notes and Protocols for Intragastric Gavage of HY-078020 in Mice

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Compound of Interest

Compound Name: HY-078020

Cat. No.: B12371812

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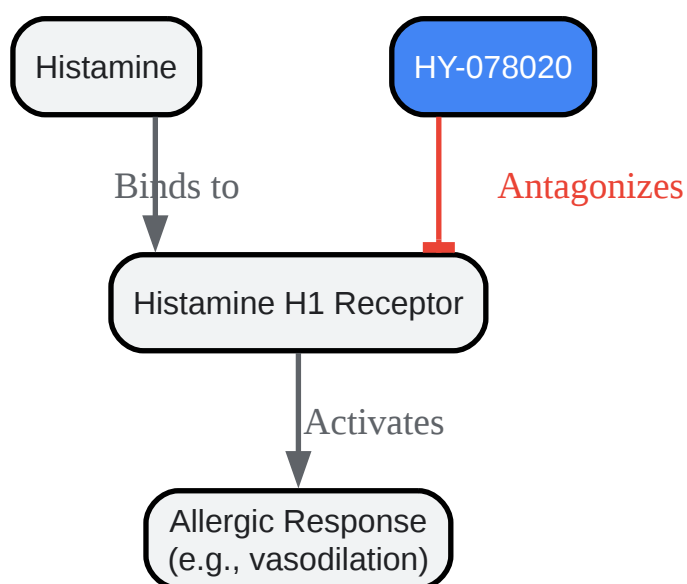
For Researchers, Scientists, and Drug Development Professionals

Introduction

HY-078020 is a potent and selective antagonist of the histamine H1 receptor, demonstrating anti-inflammatory properties in models of allergic diseases.^[1] As an orally active compound, intragastric gavage is a precise and effective method for its administration in preclinical mouse models.^[1] This document provides a comprehensive protocol for the preparation and intragastric administration of **HY-078020** in mice, ensuring accurate dosing and animal welfare.

Mechanism of Action

HY-078020 functions as a selective antagonist for the histamine H1 receptor, with an IC₅₀ of 24.12 nM.^{[1][2]} Histamine, a key mediator in allergic and inflammatory responses, exerts its effects by binding to H1 receptors on various cells, leading to symptoms such as vasodilation and increased capillary permeability.^[3] By blocking this interaction, **HY-078020** mitigates the downstream effects of histamine release, making it a promising therapeutic candidate for allergic conditions.^{[1][4][5]}



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Caption: Mechanism of Action of **HY-078020**.

Quantitative Data

In Vitro Activity

Target	IC50 (nM)
Histamine H1 Receptor	24.12 ^[1]

In Vivo Efficacy in Mice

Compound	Dosage	Administration Route	Model	Effect
HY-078020	5 mg/kg	Intragastric (i.g.)	Histamine-induced skin vasodilation and capillary permeability in ICR/KM mice	58.71% inhibition of vascular permeability ^{[1][6]}

Recommended Gavage Needle Sizes for Mice

Mouse Weight (g)	Gauge	Length (inches)
<14	24	1
15-20	22	1 - 1.5
20-25	20	1 - 2
25-35	18	1.5 - 2

Source:[1][5][6]

Maximum Dosing Volumes for Mice

Body Weight (g)	Maximum Volume (mL) at 10 mL/kg
20	0.2
25	0.25
30	0.3

Note: It is recommended to use the smallest volume possible to ensure accurate dosing and limit reflux.[4] The maximum volume should not exceed 10 mL/kg.[1][6]

Experimental Protocols

Preparation of HY-078020 Dosing Solution

This protocol yields a clear solution with a solubility of at least 6.25 mg/mL.[1] It is recommended to prepare the solution fresh on the day of use.[1]

Materials:

- **HY-078020** powder
- Dimethyl sulfoxide (DMSO)
- PEG300

- Tween-80
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes

Procedure:

- Prepare a stock solution in DMSO. For example, to create a 62.5 mg/mL stock, dissolve the appropriate amount of **HY-078020** powder in DMSO. Sonication or gentle heating can be used to aid dissolution if necessary.[\[1\]](#)
- Prepare the final dosing vehicle. In a sterile tube, add the solvents sequentially in the following volumetric ratios:
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Create the final dosing solution. Add 10% of the DMSO stock solution to the prepared vehicle. For example, to make 1 mL of the final solution, add 100 µL of the 62.5 mg/mL DMSO stock to 900 µL of the vehicle (400 µL PEG300, 50 µL Tween-80, 450 µL Saline).
- Mix thoroughly. Vortex the final solution until it is clear and homogenous.[\[1\]](#)

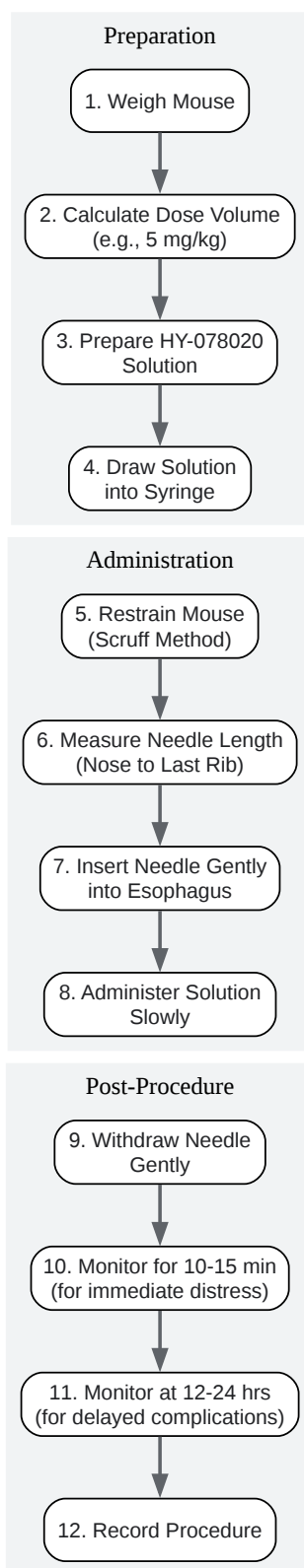
Intragastric Gavage Protocol

This procedure should only be performed by personnel trained in animal handling and gavage techniques.

Materials:

- Prepared **HY-078020** dosing solution

- Appropriately sized syringe (e.g., 1 mL)
- Appropriately sized gavage needle (ball-tipped, stainless steel or flexible plastic)[1][3]
- Animal scale
- Personal Protective Equipment (PPE): gloves, lab coat



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Caption: Experimental Workflow for Intragastric Gavage.

Procedure:

- Animal Preparation:
 - Weigh the mouse to accurately calculate the required dose volume. The recommended dose is 5 mg/kg, and the administration volume should not exceed 10 mL/kg.[1][6]
 - Acclimate the animal to handling prior to the procedure to minimize stress.[2]
- Gavage Administration:
 - Draw the calculated volume of the **HY-078020** solution into the syringe fitted with the gavage needle.
 - Properly restrain the mouse using a scruffing technique to immobilize the head and align it with the body, creating a straight path to the esophagus.[6][7]
 - Measure the correct insertion depth by holding the gavage needle alongside the mouse, with the tip at the mouth and the end at the last rib. Mark this depth on the needle if necessary.[8][9]
 - Gently insert the ball-tipped needle into the side of the mouth, advancing it along the upper palate towards the back of the throat.[1] The mouse may exhibit a swallowing reflex.
 - Allow the needle to slide gently down the esophagus. Do not force the needle. If resistance is met, withdraw and reposition.[4][6]
 - Once the needle is in place at the predetermined depth, slowly inject the solution.[1]
 - After administration, gently and smoothly withdraw the needle following the same path of insertion.[6]
- Post-Procedure Monitoring:
 - Return the mouse to its cage and monitor for at least 10-15 minutes for any immediate signs of distress.[1][10]
 - Conduct follow-up monitoring between 12 and 24 hours after dosing.[6][9]

- Observe for clinical signs of complications, which may include:
 - Respiratory distress (gasping, noisy breathing)[1]
 - Bleeding from the mouth or nose[1]
 - Hunched posture or piloerection[1]
 - Lethargy or loss of appetite[9]
 - Swelling around the neck or chest[1]
- If any adverse signs are observed, consult with veterinary staff immediately.

Disclaimer: This protocol is intended for research purposes only. All procedures involving live animals must be reviewed and approved by an Institutional Animal Care and Use Committee (IACUC) and conducted in accordance with all applicable guidelines and regulations. The person performing the gavage must be properly trained and skilled to minimize stress and potential harm to the animal.[1][6]

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